

# An In-depth Technical Guide on the Solubility of Amino-PEG4-C2-amine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the solubility characteristics of **Amino-PEG4-C2-amine**, a bifunctional crosslinker increasingly utilized in bioconjugation, drug delivery systems, and the synthesis of Proteolysis Targeting Chimeras (PROTACs). Understanding the solubility of this polyethylene glycol (PEG)-based linker is critical for its effective application in aqueous and organic media.

# **Core Properties of Amino-PEG4-C2-amine**

Amino-PEG4-C2-amine, with the chemical structure NCCOCCOCCOCCOCN, is a hydrophilic 4-unit PEG derivative.[1][2] The presence of the PEG spacer enhances the aqueous solubility of molecules it is conjugated to, a key advantage in many biological applications.[3][4] Its terminal primary amine groups are reactive towards various functional groups, including carboxylic acids and activated NHS esters, facilitating the creation of stable amide bonds.[3][4]

## **Quantitative Solubility Data**

Precise quantitative solubility data for **Amino-PEG4-C2-amine** across a wide range of solvents is not extensively published in peer-reviewed literature. However, technical data sheets from suppliers provide valuable quantitative information for common laboratory solvents.



Solvent	Chemical Class	Reported Solubility	Molar Equivalent	Notes
Water (H₂O)	Protic, Polar	120 mg/mL	507.81 mM	Ultrasonic assistance may be required for dissolution.[1]
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	100 mg/mL	423.17 mM	Ultrasonic assistance may be required. The use of new, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1][5]

Molecular Weight of Amino-PEG4-C2-amine: 236.31 g/mol [1]

# **Qualitative Solubility in Other Solvents**

While specific quantitative data is limited, the general solubility of amine-terminated PEGs provides guidance. Compounds of this class are typically soluble in a range of polar organic solvents and aqueous solutions.[6][7] Based on the properties of similar PEG linkers, **Amino-PEG4-C2-amine** is expected to be soluble in:

- Dimethylformamide (DMF)
- Chloroform
- · Methylene Chloride

It is expected to have lower solubility in alcohols and toluene, and to be insoluble in diethyl ether.[6]



# Experimental Protocol: Determining Equilibrium Solubility

For novel solvent systems or to confirm solubility for critical applications, the following experimental protocol, based on the well-established shake-flask method, is recommended.[8]

Objective: To determine the saturation solubility of **Amino-PEG4-C2-amine** in a specific solvent at a controlled temperature.

#### Materials:

- Amino-PEG4-C2-amine
- Solvent of interest (e.g., PBS, ethanol, etc.)
- Vials with screw caps
- Orbital shaker or vortex mixer in a temperature-controlled environment
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE, chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system or other suitable quantitative analytical instrument
- Analytical balance

#### Methodology:

- Preparation: Add an excess amount of Amino-PEG4-C2-amine to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
- Equilibration: Tightly cap the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Allow the mixture to agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.



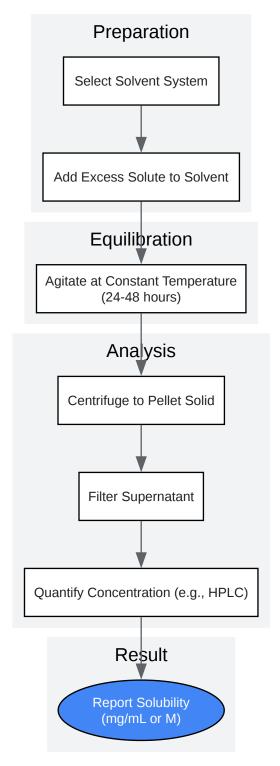
- Phase Separation: After equilibration, centrifuge the vial at high speed to pellet the undissolved solid.
- Filtration: Carefully withdraw a sample of the supernatant, ensuring no solid is disturbed. Filter the sample through a chemically inert syringe filter to remove any remaining microscopic particles.
- Quantification: Dilute the clear, saturated filtrate to a concentration within the linear range of
  the analytical method. Quantify the concentration of Amino-PEG4-C2-amine using a prevalidated HPLC method with a calibration curve generated from standards of known
  concentrations.
- Data Reporting: Report the solubility in mg/mL or molarity at the specified temperature.

## **Logical Workflow for Solubility Assessment**

The following diagram illustrates a generalized workflow for assessing the solubility of a research compound like **Amino-PEG4-C2-amine**.



#### Workflow for Experimental Solubility Determination



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A generalized workflow for determining equilibrium solubility.



This guide summarizes the available solubility data for **Amino-PEG4-C2-amine** and provides a robust framework for its experimental determination. For any application, it is recommended to perform preliminary solubility tests in the specific solvent systems to be used.

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